

The Solubility Profile of Metrizoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Metrizoic Acid

Cat. No.: B1676533

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An in-depth guide for researchers, scientists, and drug development professionals detailing the solubility of the ionic contrast agent **Metrizoic Acid** in various laboratory solvents. This document provides available quantitative data, a detailed experimental protocol for solubility determination, and a visual workflow to guide laboratory practice.

Metrizoic acid is an iodinated benzoic acid derivative, historically used as a high-osmolality ionic X-ray contrast medium. Understanding its solubility is critical for its formulation, in-vitro testing, and analytical development. Due to its chemical structure—a tri-iodinated benzoic acid core—its solubility is influenced by the polarity of the solvent, the acidic nature of the carboxylic group, and the presence of amide functionalities.

Quantitative Solubility Data

The solubility of **Metrizoic Acid** has been reported in a limited number of solvents, primarily Dimethyl Sulfoxide (DMSO) and complex aqueous-based systems designed for in vivo administration. The available quantitative data is summarized in the table below. It is important to note that values from different suppliers can vary, potentially due to differences in the purity of the compound, the specific experimental conditions used, and whether the material is in its acid or salt form.

Solvent/System	Temperature	Solubility	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	Not Specified	31.25 mg/mL [1] [2]	49.77 mM [1] [2]	Requires sonication to dissolve. Hygroscopic DMSO can significantly impact solubility; use of newly opened DMSO is recommended. [2]
Dimethyl Sulfoxide (DMSO)	Not Specified	65.6 mg/mL	104.51 mM	-
Water (Predicted)	Not Specified	0.0877 mg/mL	0.14 mM	This is a computationally predicted value.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Not Specified	≥ 2.08 mg/mL	≥ 3.31 mM	Clear solution obtained.
10% DMSO, 90% (20% SBE- β -CD in Saline)	Not Specified	≥ 2.08 mg/mL	≥ 3.31 mM	Clear solution obtained.
10% DMSO, 90% Corn Oil	Not Specified	≥ 2.08 mg/mL	≥ 3.31 mM	Clear solution obtained.

Qualitative data for structurally related tri-iodobenzoic acid derivatives suggest limited solubility in polar solvents like water and better solubility in some non-polar organic solvents such as dichloromethane. One analogue, 2,3,5-Triiodobenzoic acid, is reported to be soluble in methanol at a concentration of 5%.

Experimental Protocol: Determination of Equilibrium Solubility

The following is a detailed methodology for determining the equilibrium solubility of **Metrizoic Acid** in a laboratory solvent, based on the widely accepted shake-flask method. This protocol is designed to provide accurate and reproducible results.

1. Materials and Equipment:

- **Metrizoic Acid** (solid powder, purity >98%)
- Selected laboratory solvent (e.g., ethanol, methanol, acetonitrile, water) of analytical grade
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker with temperature control
- Analytical balance (readable to at least 0.1 mg)
- Micropipettes
- Centrifuge
- Syringe filters (0.22 µm, chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and other standard laboratory glassware

2. Procedure:

• Preparation of Saturated Solutions:

- Add an excess amount of **Metrizoic Acid** to a series of vials. An amount sufficient to ensure a solid phase remains after equilibration is crucial. For a preliminary test, start with approximately 20-30 mg of solid per 1 mL of solvent.

- Accurately add a known volume of the selected solvent to each vial.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed (e.g., 150 rpm).
- Allow the samples to equilibrate for a sufficient period. A minimum of 24 hours is recommended, with 48-72 hours being optimal to ensure equilibrium is reached.

- Sample Collection and Preparation:
 - After the equilibration period, visually confirm the presence of undissolved solid at the bottom of each vial.
 - Stop the shaker and allow the solid to settle for at least 30 minutes.
 - Carefully withdraw a known volume of the supernatant using a micropipette. To avoid disturbing the solid, it is advisable to take the sample from the upper portion of the liquid.
 - Immediately filter the collected supernatant through a 0.22 µm syringe filter into a clean vial. This step is critical to remove any undissolved microparticles. Alternatively, the samples can be centrifuged at high speed (e.g., 10,000 x g for 15 minutes) and the supernatant carefully collected.

- Quantification:
 - Prepare a series of standard solutions of **Metrizoic Acid** of known concentrations in the same solvent.
 - Accurately dilute the filtered supernatant to a concentration that falls within the linear range of the standard curve.
 - Analyze the standard solutions and the diluted sample solutions using a validated analytical method, such as HPLC-UV.
 - Construct a calibration curve by plotting the analytical response (e.g., peak area from HPLC) versus the concentration of the standard solutions.

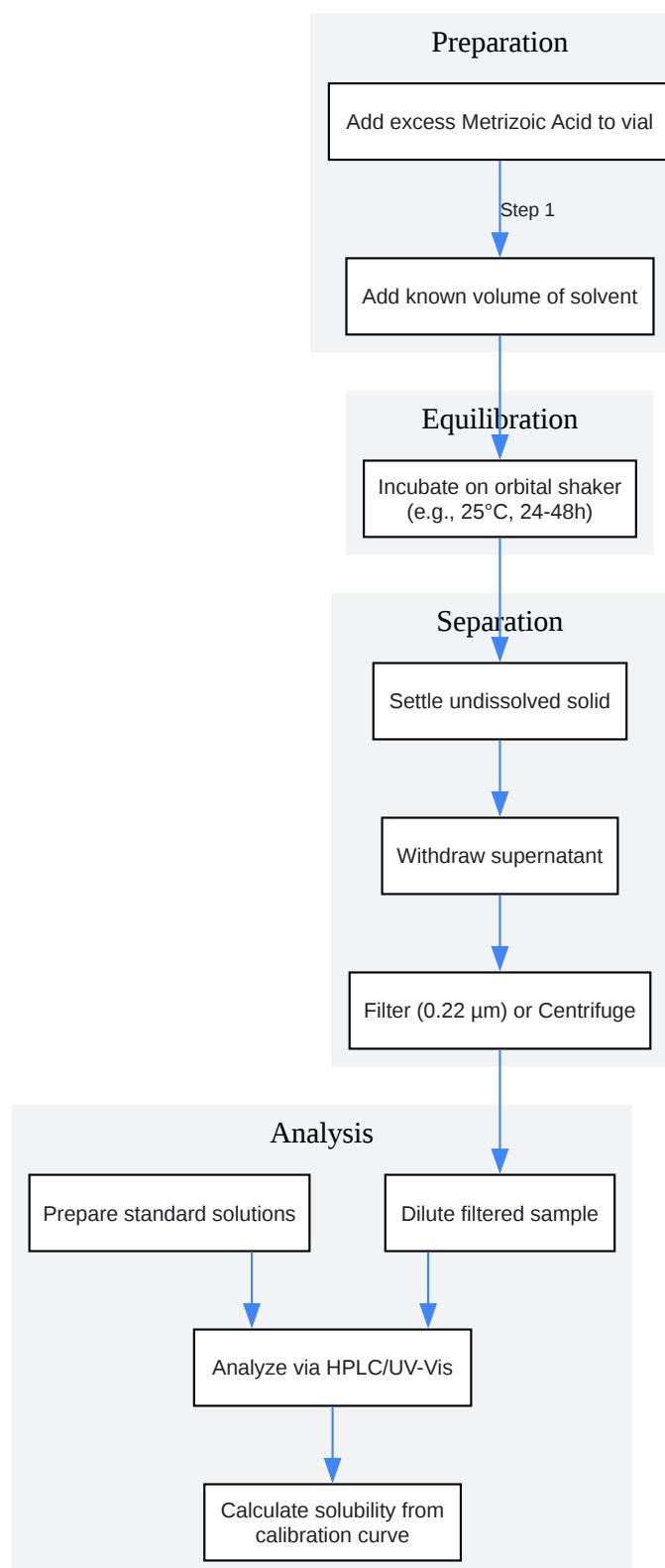
- Determine the concentration of **Metrizoic Acid** in the diluted sample by interpolating its response on the calibration curve.
- Calculate the original solubility in the saturated solution by multiplying the determined concentration by the dilution factor. The result is typically expressed in mg/mL or mol/L.

3. Data Reporting:

- Report the average solubility value from at least three replicate experiments, along with the standard deviation.
- Clearly state the solvent used, the temperature of equilibration, and the analytical method employed for quantification.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the equilibrium solubility of **Metrizoic Acid**.

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References

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